

Stability and storage conditions for 2-Bromocyclohexane-1,3-dione

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Compound of Interest

Compound Name: 2-Bromocyclohexane-1,3-dione

Cat. No.: B042612

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Technical Support Center: 2-Bromocyclohexane-1,3-dione

This guide provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage of **2-Bromocyclohexane-1,3-dione** to ensure experimental success and maintain compound integrity.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid 2-Bromocyclohexane-1,3-dione?

For long-term stability, solid **2-Bromocyclohexane-1,3-dione** should be stored in a refrigerator at 2-8°C.[1] More specifically, some suppliers recommend 4°C.[2][3] To prevent degradation, it is crucial to protect the compound from light and store it under an inert nitrogen atmosphere.[2][3]

Q2: How should I store solutions of 2-Bromocyclohexane-1,3-dione?

When dissolved in a solvent, the stability of **2-Bromocyclohexane-1,3-dione** is temperature-dependent. For optimal preservation, it is recommended to store solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[3] As with the solid form, solutions should be protected from light.[3]

Q3: The compound was shipped at room temperature. Is it still viable?

Yes. It is standard practice for this compound to be shipped at ambient temperature for short durations, such as within the continental United States.[1][2][3] Upon receipt, it should be immediately transferred to the recommended refrigerated storage conditions.

Q4: What are the known chemical incompatibilities for **2-Bromocyclohexane-1,3-dione**?

To prevent potential reactions and degradation, avoid contact with strong oxidizing agents and strong bases.[4]

Q5: What are the primary hazards associated with handling **2-Bromocyclohexane-1,3-dione**?

2-Bromocyclohexane-1,3-dione is classified as an irritant.[5][6] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[5] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn during handling.

Troubleshooting Guide

Problem	Possible Cause	Recommended Action
Unexpected color or appearance of the solid compound.	Exposure to light, air (oxidation), or moisture.	If the compound's appearance deviates significantly from the expected (typically a white to off-white solid), it may indicate degradation. It is advisable to use a fresh, properly stored vial for sensitive experiments. Consider running a quality control check (e.g., melting point, NMR) if feasible.
Inconsistent or poor results in experiments.	Compound degradation due to improper storage or handling.	Review storage procedures. Ensure the compound has been stored at 2-8°C, protected from light, and under an inert atmosphere. ^{[1][2][3]} If using a stock solution, verify its age and storage temperature. ^[3] Prepare fresh solutions for critical applications.
Precipitate observed in a stored solution.	Poor solvent choice or exceeding solubility limits at lower temperatures.	Gently warm the solution to room temperature to see if the precipitate redissolves. If it does, consider preparing more dilute stock solutions or storing at a slightly warmer temperature (e.g., -20°C instead of -80°C), keeping in mind the shorter stability period. ^[3]

Storage and Handling Summary

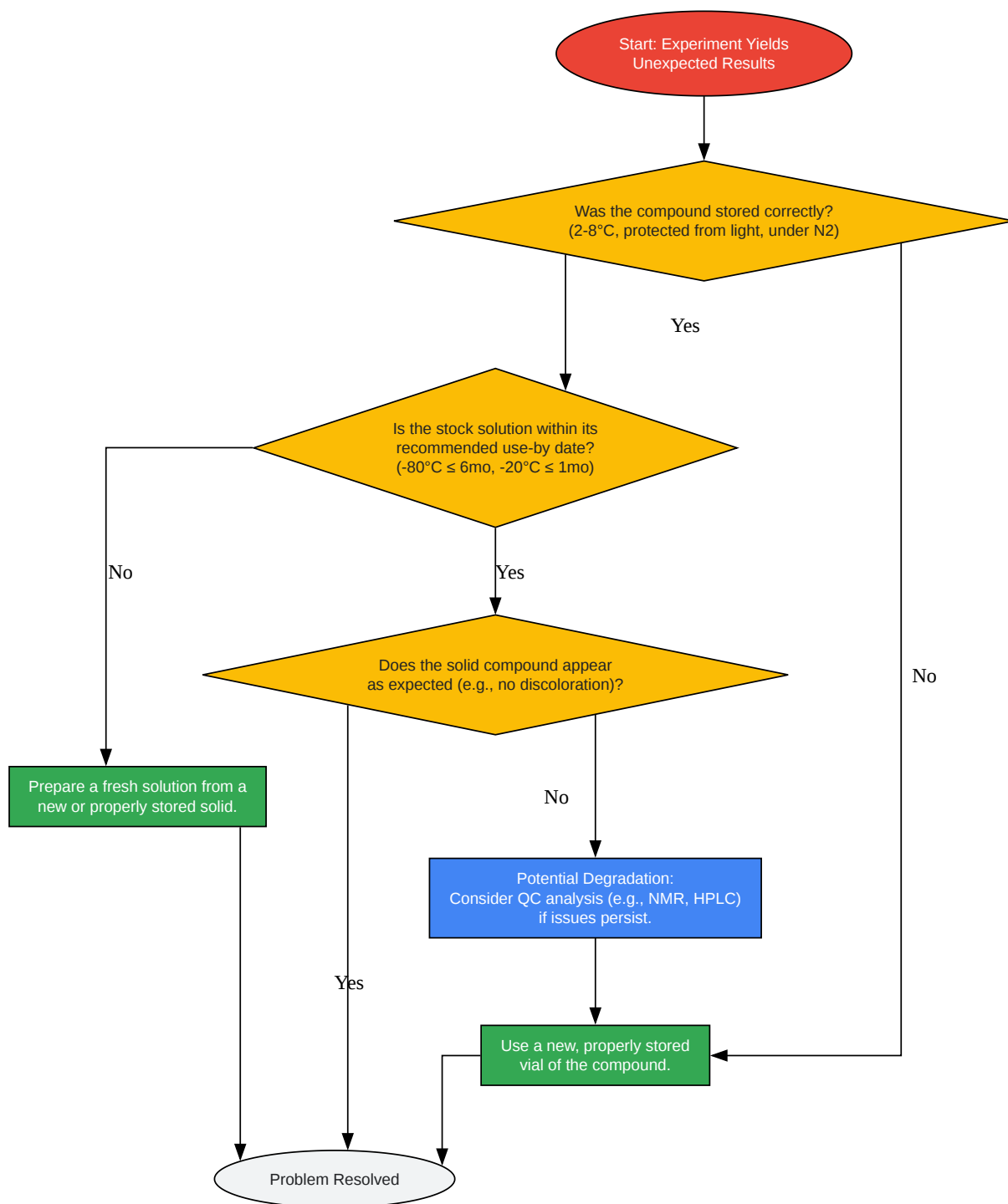
Parameter	Condition	Notes
Solid Storage	2-8°C (Refrigerator)[1]	Protect from light, store under nitrogen.[2][3]
Solution Storage	-80°C (up to 6 months) or -20°C (up to 1 month)[3]	Protect from light.[3]
Shipping	Ambient Temperature[1][2][3]	Transfer to recommended storage upon receipt.

Experimental Protocols

While specific experimental protocols for stability testing of **2-Bromocyclohexane-1,3-dione** are not readily available in public literature, a general approach to assess stability would involve:

- **Initial Analysis:** Upon receipt, perform an initial analysis of the compound as a baseline. Techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy for structural integrity, High-Performance Liquid Chromatography (HPLC) for purity, and melting point determination are suitable.
- **Stress Conditions:** Subject aliquots of the compound to various conditions (e.g., elevated temperature, exposure to light, high humidity) for defined periods.
- **Time-Point Analysis:** At regular intervals, re-analyze the stressed samples using the same techniques as the initial analysis.
- **Data Comparison:** Compare the results from the stressed samples to the baseline data to identify any changes in purity, structure, or physical properties, thereby determining the degradation profile.

Visual Troubleshooting Workflow



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